Technical Guide: Synthesis and Characterization of 4-Hydroxy-2-(4-methoxyphenyl)benzoic Acid

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Compound of Interest

Compound Name:	*4-Hydroxy-2-(4-methoxyphenyl)benzoic acid*
Cat. No.:	*B13240613*

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Executive Summary

This technical guide details the synthesis, purification, and structural characterization of **4-Hydroxy-2-(4-methoxyphenyl)benzoic acid** (CAS: 2060054-00-2). This biaryl scaffold serves as a critical intermediate in the development of Selective Estrogen Receptor Modulators (SERMs), liquid crystalline polymers, and specialized retinoid analogs.

The protocol outlined below prioritizes regiochemical integrity and scalability, utilizing a palladium-catalyzed Suzuki-Miyaura cross-coupling strategy. Unlike generic procedures, this guide addresses the specific steric challenges posed by the ortho-biaryl linkage adjacent to the carboxylic acid moiety.

Retrosynthetic Analysis & Strategy

The target molecule features a biphenyl core with a carboxylic acid at position C1, a 4-methoxyphenyl group at C2, and a hydroxyl group at C4. The steric bulk at the ortho position (C2) dictates the synthetic strategy.

Strategic Disconnection

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The most reliable disconnection is the C2–C1' biaryl bond.

- Partner A (Electrophile): A 2-halo-4-hydroxybenzoic acid derivative. We select Methyl 2-bromo-4-hydroxybenzoate to mitigate catalyst poisoning by the free carboxylic acid and to facilitate purification.
- Partner B (Nucleophile):4-Methoxyphenylboronic acid.[1] This reagent is stable, commercially available, and highly reactive.

Mechanistic Pathway (DOT Visualization)

The following diagram illustrates the catalytic cycle and the specific steric considerations for this ortho-substituted coupling.

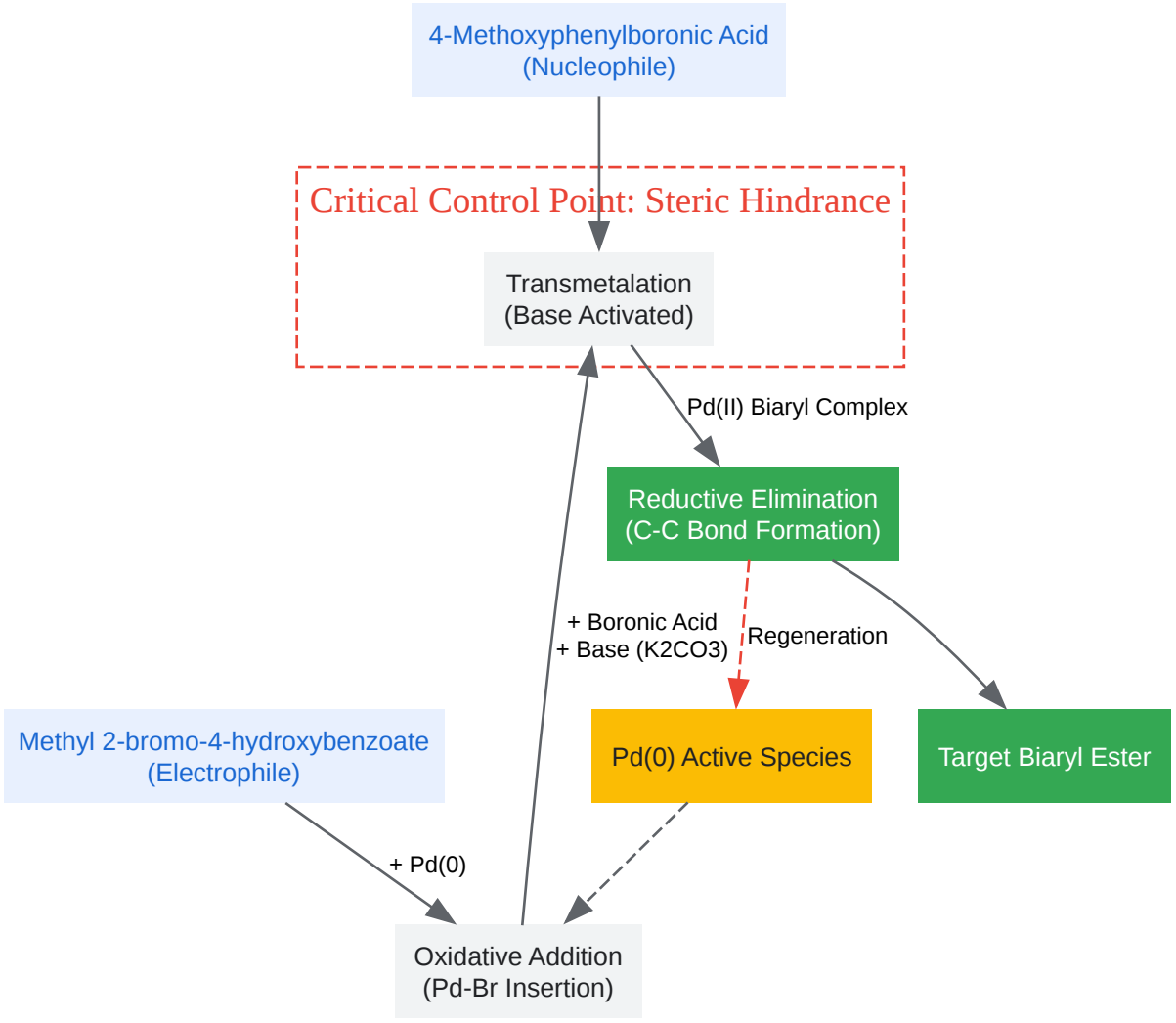

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Figure 1: Catalytic cycle for the Suzuki-Miyaura coupling, highlighting the transmetalation step where base activation overcomes steric hindrance at the ortho-position.

Experimental Protocol

Reagents and Materials

Reagent	MW (g/mol)	Equiv.[1][2]	Quantity	Role
Methyl 2-bromo-4-hydroxybenzoate	231.04	1.0	2.31 g (10 mmol)	Electrophile
4-Methoxyphenylboronic acid	151.96	1.2	1.82 g (12 mmol)	Nucleophile
$Pd(dppf)Cl_2 \cdot CH_2Cl_2$	816.64	0.03	245 mg	Catalyst
Potassium Carbonate (K_2CO_3)	138.21	3.0	4.14 g	Base
1,4-Dioxane	-	-	40 mL	Solvent
Water (degassed)	-	-	10 mL	Co-solvent

Scientist's Note: We utilize $Pd(dppf)Cl_2$ (ferrocenyl ligand) rather than $Pd(PPh_3)_4$. The large bite angle of the dppf ligand enhances the rate of reductive elimination, which is crucial for forming sterically congested ortho-biaryl bonds.

Step-by-Step Synthesis

Step 1: Cross-Coupling (Synthesis of the Ester Intermediate)

- Setup: Flame-dry a 100 mL Schlenk flask or 3-neck round-bottom flask equipped with a magnetic stir bar and reflux condenser. Cool under a stream of Argon.

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- Charging: Add Methyl 2-bromo-4-hydroxybenzoate (2.31 g), 4-Methoxyphenylboronic acid (1.82 g), and K_2CO_3 (4.14 g).
- Solvent Addition: Add 1,4-dioxane (40 mL) and degassed water (10 mL).
  - Why degassed? Oxygen promotes homocoupling of boronic acids and oxidizes the Pd(0) catalyst, reducing yield.
- Catalyst Addition: Add $Pd(dppf)Cl_2$ (245 mg) quickly. Seal the system and purge with Argon for 5 minutes.
- Reaction: Heat the mixture to 90°C for 12–16 hours. Monitor by TLC (Eluent: 30% EtOAc in Hexanes). The starting bromide (Rf ~0.5) should disappear, replaced by the fluorescent biaryl product (Rf ~0.4).
- Workup:
  - Cool to room temperature.[1][3]
  - Filter through a pad of Celite to remove palladium black. Wash the pad with EtOAc (50 mL).
  - Acidify the filtrate carefully with 1M HCl to pH ~4 (to protonate the phenol if it formed a phenoxide salt).
  - Wash the organic layer with brine (2 x 30 mL), dry over anhydrous Na_2SO_4, and concentrate in vacuo.
  - Purification: Flash column chromatography (SiO_2, Gradient 10% -> 40% EtOAc/Hexanes) yields Methyl 4-hydroxy-2-(4-methoxyphenyl)benzoate.

Step 2: Hydrolysis (Formation of the Target Acid)

- Dissolve the purified ester (from Step 1) in THF (20 mL) and Methanol (5 mL).
- Add aqueous LiOH (2M, 15 mL, 30 mmol).
- Stir at 50°C for 4 hours.

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- Quench: Cool to 0°C and acidify with 2M HCl until pH 1–2. The product typically precipitates as a white solid.
- Isolation: Filter the solid. If no precipitate forms, extract with EtOAc, dry, and concentrate.
- Recrystallization: Recrystallize from Ethanol/Water (9:1) to obtain the pure acid.

Characterization & Validation

Expected Analytical Data

The following data confirms the structure of **4-Hydroxy-2-(4-methoxyphenyl)benzoic acid**.

Technique	Parameter	Expected Signal/Value	Structural Assignment
^{1}H NMR	3.82 ppm (s, 3H)	Singlet	Methoxy group (-OCH_3)
(DMSO-d_6)	6.80 ppm (dd, 1H)	Doublet of doublets	H-5 (Benzoic ring, meta to COOH)
6.95 ppm (d, 2H)	Doublet (J=8.8 Hz)	H-3', H-5' (Methoxyphenyl ring)	
7.25 ppm (d, 2H)	Doublet (J=8.8 Hz)	H-2', H-6' (Methoxyphenyl ring)	
7.75 ppm (d, 1H)	Doublet (J=8.5 Hz)	H-6 (Benzoic ring, ortho to COOH)	
10.20 ppm (br s)	Broad Singlet	Phenolic -OH	
12.50 ppm (br s)	Broad Singlet	Carboxylic Acid -COOH	
MS (ESI-)	m/z 243.07	$[M-H]^-$	Molecular Ion ($C_{14}H_{12}O_4$ = 244.[4][5][6][7]24)
Melting Point	210–215°C	Sharp range	Indicates high purity

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Purification Workflow (DOT Visualization)

This flowchart ensures a self-validating purification process.



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Figure 2: Purification logic flow ensuring removal of catalyst and hydrolysis byproducts.

Critical Process Parameters (CPP)

- Base Selection: While Na_2CO_3 is common, K_2CO_3 is preferred here due to its higher solubility in the aqueous/organic interface, facilitating the activation of the boronic acid.
- Temperature Control: Do not exceed 100°C. Higher temperatures can cause decarboxylation of the ortho-substituted benzoic acid or protodeboronation of the boronic acid.
- Inert Atmosphere: Strict exclusion of oxygen is required during the coupling step to prevent the formation of phenol byproducts from the boronic acid (homocoupling/oxidation).

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